

# Molecular weight and formula of 3-(3,4-Dimethoxyphenyl)-L-alanine

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## Compound of Interest

Compound Name: 3-(3,4-Dimethoxyphenyl)-L-alanine

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## A Technical Guide to 3-(3,4-Dimethoxyphenyl)-L-alanine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-(3,4-Dimethoxyphenyl)-L-alanine**, a key amino acid derivative with significant applications in pharmaceutical synthesis and biochemical research. This guide covers its fundamental physicochemical properties, detailed experimental protocols for its synthesis, and its role in relevant biological pathways.

### Core Physicochemical and Structural Data

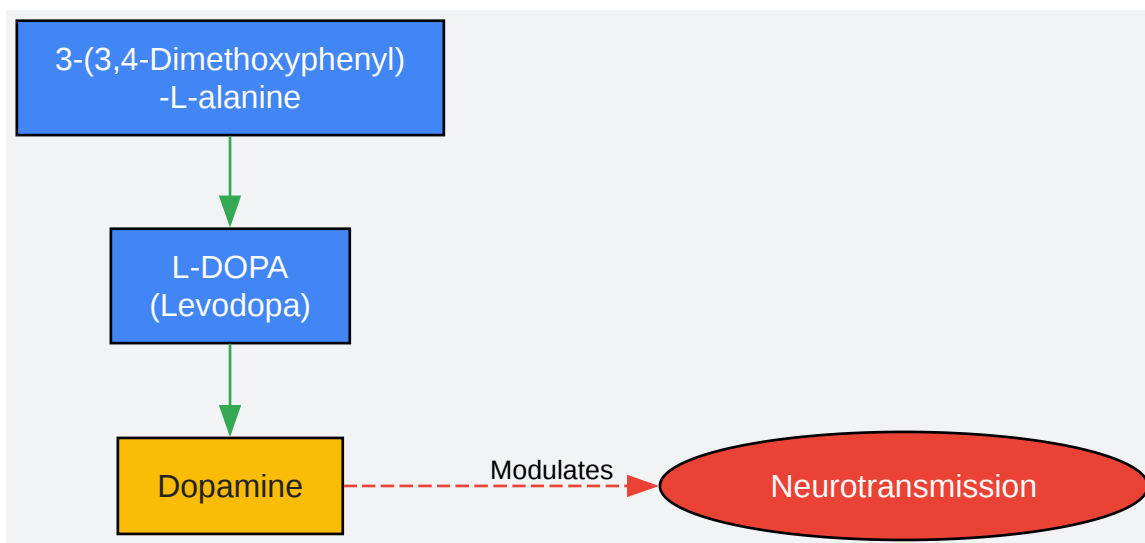
**3-(3,4-Dimethoxyphenyl)-L-alanine**, also known by synonyms such as 3-Methoxy-O-methyl-L-tyrosine and (S)-3,4-Dimethoxyphenylalanine, is a crucial intermediate in various chemical processes.<sup>[1]</sup> Its properties are summarized below.

Property	Value
Molecular Formula	C11H15NO4[1][2]
Molecular Weight	225.24 g/mol [1][2]
CAS Number	32161-30-1[1][2][3]
Melting Point	254-257 °C[2]
Density (Predicted)	1.214±0.06 g/cm³[2]
Optical Activity	[α] <sub>22/D</sub> -5°, c = 4 in 1 M HCl[4]
Appearance	White solid
Solubility	Slightly soluble in water. Insoluble in Benzene, Chloroform, Ethanol.

## Biological Significance and Signaling Pathways

**3-(3,4-Dimethoxyphenyl)-L-alanine** is of significant pharmacological interest primarily as an intermediate in the synthesis of L-DOPA (levodopa), a cornerstone therapy for Parkinson's disease.[5] L-DOPA is a precursor to the neurotransmitter dopamine.[6] The conversion of **3-(3,4-dimethoxyphenyl)-L-alanine** to 3-(3,4-dihydroxyphenyl)-L-alanine (L-DOPA) through various chemical methods highlights its importance in medicinal chemistry.[5]

The compound also serves as a substrate for certain enzymes, including phenylalanine ammonia-lyases (PALs) and L-amino acid ligases (AALs), which can catalyze its conversion to a corresponding phenylalanine derivative.[5]



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Caption: Synthetic and biological pathway of **3-(3,4-Dimethoxyphenyl)-L-alanine** to Dopamine.

## Experimental Protocols

The synthesis and resolution of **3-(3,4-Dimethoxyphenyl)-L-alanine** can be achieved through various methods. A notable approach is the biocatalytic resolution of its racemic N-acetyl derivative, which offers high enantiomeric purity.[5]

### Biocatalytic Synthesis of L-alanine Derivative

This protocol is based on the enzymatic resolution of racemic N-acetyl-3-(3,4-dimethoxyphenyl)alanine.

Objective: To selectively synthesize the L-enantiomer from a racemic mixture.

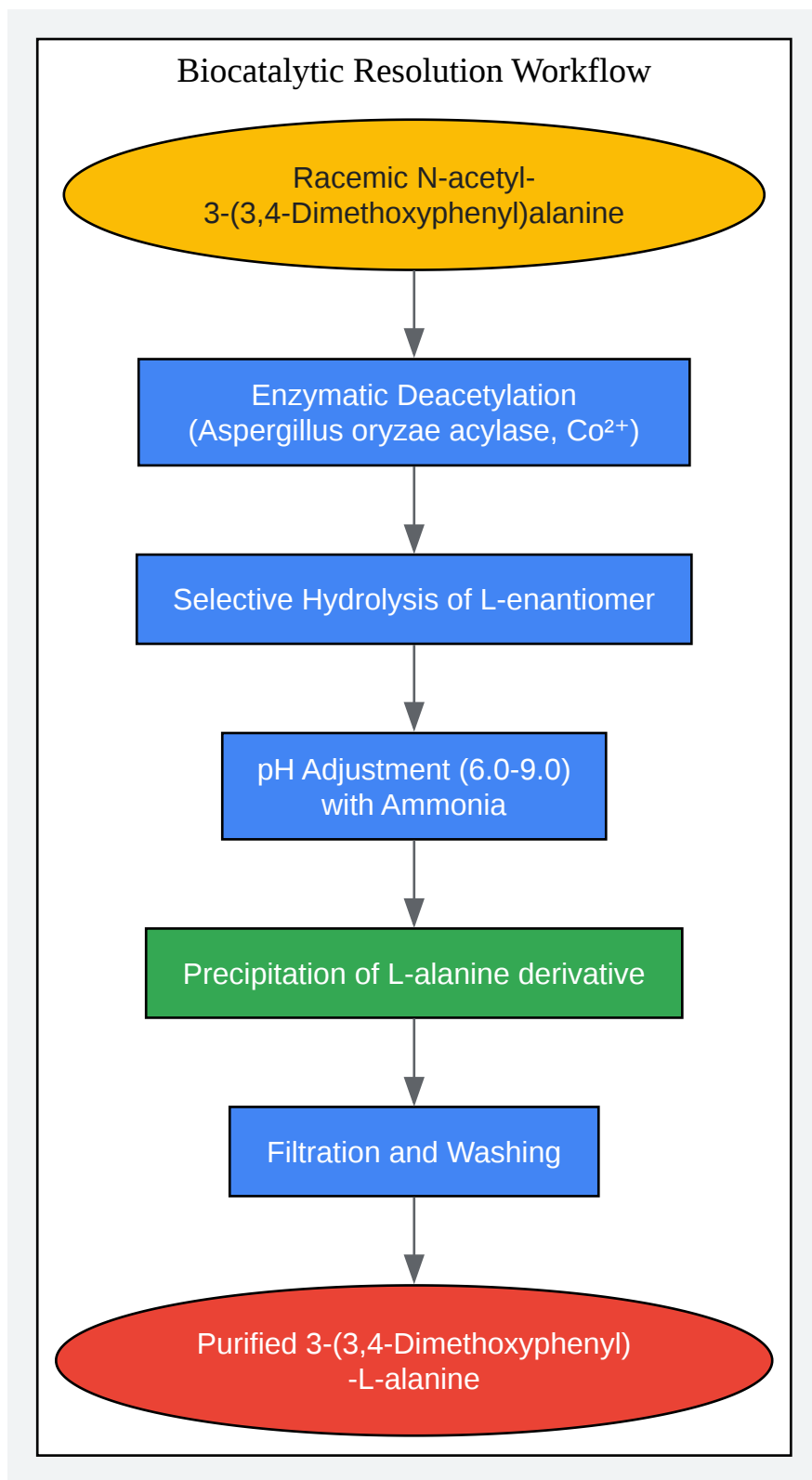
Materials and Reagents:

- Racemic N-acetyl-3-(3,4-dimethoxyphenyl)alanine
- *Aspergillus oryzae* acylase
- Cobalt (II) chloride (CoCl<sub>2</sub>) solution ( $10^{-4}$ – $5 \times 10^{-2}$  M)

- Ammonia solution for pH adjustment
- Deionized water

Procedure:

- Enzymatic Deacetylation:
  - Prepare a solution of racemic N-acetyl-3-(3,4-dimethoxyphenyl)alanine.
  - Introduce *Aspergillus oryzae* acylase to the solution. This enzyme selectively hydrolyzes the N-acetyl group of the L-enantiomer, leaving the D-enantiomer unreacted.[5]
  - Add  $\text{Co}^{2+}$  ions to the reaction mixture to act as an activator, enhancing the enzymatic activity by stabilizing the acylase's tertiary structure.[5]
- pH Adjustment and Precipitation:
  - Carefully adjust the pH of the reaction mixture to a range of 6.0–9.0 using an ammonia solution.[5]
  - As the pH is adjusted, the product, **3-(3,4-Dimethoxyphenyl)-L-alanine**, will precipitate out of the solution.[5]
- Isolation and Purification:
  - Collect the precipitate by filtration.
  - Wash the collected solid with cold deionized water to remove any soluble impurities.
  - Dry the purified **3-(3,4-Dimethoxyphenyl)-L-alanine** under a vacuum.
- Analysis:
  - Confirm the identity and purity of the final product using techniques such as NMR, mass spectrometry, and chiral HPLC to determine the enantiomeric excess.



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Caption: Workflow for the biocatalytic synthesis of **3-(3,4-Dimethoxyphenyl)-L-alanine**.

## Applications in Research and Development

Beyond its role as a precursor to L-DOPA, **3-(3,4-Dimethoxyphenyl)-L-alanine** is a valuable building block in organic synthesis.

- **Peptide Synthesis:** It is utilized in solution-phase peptide synthesis.[4]
- **Fine Chemicals:** In an industrial context, it serves as a starting material for the production of various fine chemicals.[5]
- **Intermediate Synthesis:** The compound is a critical reactant in the synthesis of intermediates like  $\beta$ -amino alcohols, which are essential for creating more complex organic molecules for pharmaceuticals and agrochemicals.[5]
- **Enzyme Mechanism Studies:** Its structural similarity to natural amino acids makes it a suitable substrate for engineered enzymes, allowing researchers to study enzyme kinetics and mechanisms.[5]

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. chembk.com [chembk.com]
- 3. 3,4-Dimethoxy-L-phenylalanine, 97% 1 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. 97%, for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 5. 3-(3,4-Dimethoxyphenyl)-L-alanine | 32161-30-1 | Benchchem [benchchem.com]
- 6. moleculardepot.com [moleculardepot.com]
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